

Commercial Suppliers of 2,4-Dibromophenol-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2,4-Dibromophenol-d3

Cat. No.: B12388444

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For researchers, scientists, and professionals in drug development, the procurement of high-purity, isotopically labeled compounds is a critical step in ensuring the accuracy and reliability of experimental results. This technical guide provides an in-depth overview of the commercial suppliers of **2,4-Dibromophenol-d3**, a deuterated internal standard essential for precise quantitative analysis.

Introduction to 2,4-Dibromophenol-d3

2,4-Dibromophenol-d3 ($C_6HD_3Br_2O$) is a stable isotope-labeled analog of 2,4-Dibromophenol. Its primary application in a research setting is as an internal standard for quantitative analysis by mass spectrometry, typically coupled with gas chromatography (GC/MS) or liquid chromatography (LC/MS). The use of a deuterated standard allows for the correction of analytical variability that can occur during sample preparation, extraction, and instrument analysis, a technique known as isotope dilution.

Commercial Availability and Supplier Specifications

A comprehensive search has identified CDN Isotopes as a primary commercial supplier of **2,4-Dibromophenol-d3**. The product is also available through various distributors who source from primary manufacturers. Below is a summary of the available quantitative data for the product offered by CDN Isotopes.

Supplier	Product Code	CAS Number	Molecular Weight (g/mol)	Isotopic Enrichment	Chemical Purity	Available Quantities
CDN Isotopes	D-5640	1219805-97-6	254.92	≥ 98 atom % D	Information typically available on Certificate of Analysis	Inquire
Distributors (e.g., Fisher Scientific)	Varies	1219805-97-6	254.92	≥ 98 atom % D	Information typically available on Certificate of Analysis	Inquire

Note: Chemical purity and specific isotopic distribution are detailed in the lot-specific Certificate of Analysis (CoA), which should be requested from the supplier.

Experimental Protocols: Quantitative Analysis using 2,4-Dibromophenol-d3 as an Internal Standard

While a specific, universally adopted experimental protocol for **2,4-Dibromophenol-d3** is not readily available, its application as an internal standard follows well-established methodologies for isotope dilution analysis. The following is a detailed, adaptable protocol for the quantitative analysis of 2,4-Dibromophenol in environmental or biological samples using GC/MS, based on common laboratory practices and EPA methodologies for phenol analysis.^{[1][2][3]}

Preparation of Standards

- **Stock Solutions:** Prepare individual stock solutions of native 2,4-Dibromophenol and the deuterated internal standard (**2,4-Dibromophenol-d3**) in a high-purity solvent such as methanol or isopropanol at a concentration of 1 mg/mL.

- **Calibration Standards:** Create a series of calibration standards by spiking known amounts of the native 2,4-Dibromophenol stock solution into a clean matrix (e.g., reagent water or a representative blank sample matrix). Each calibration standard should also be spiked with a constant, known amount of the **2,4-Dibromophenol-d3** internal standard solution. The concentration range of the calibration curve should bracket the expected concentration of the analyte in the samples.

Sample Preparation and Extraction

The choice of extraction method will depend on the sample matrix.

- **For Aqueous Samples (e.g., Water, Urine):**
 - To a known volume of the sample (e.g., 100 mL), add a precise amount of the **2,4-Dibromophenol-d3** internal standard solution.
 - Adjust the pH of the sample to <2 with a suitable acid (e.g., sulfuric acid) to ensure the phenol is in its protonated form.
 - Perform a liquid-liquid extraction (LLE) with a suitable organic solvent like dichloromethane or a solid-phase extraction (SPE) using a cartridge packed with a material appropriate for retaining phenols.
 - Collect the organic extract and dry it over anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- **For Solid Samples (e.g., Soil, Tissue):**
 - Homogenize a known weight of the sample.
 - Spike the homogenized sample with a precise amount of the **2,4-Dibromophenol-d3** internal standard solution.
 - Extract the sample using an appropriate technique such as sonication or Soxhlet extraction with a suitable solvent.
 - Clean up the extract to remove interfering co-extractables.

- Concentrate the final extract to a final volume of 1 mL.

GC/MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector: Splitless injection mode is typically used for trace analysis.
 - Temperature Program: An optimized temperature ramp to ensure good separation of the analyte from other matrix components.
- Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. Monitor characteristic ions for both the native and deuterated compounds.

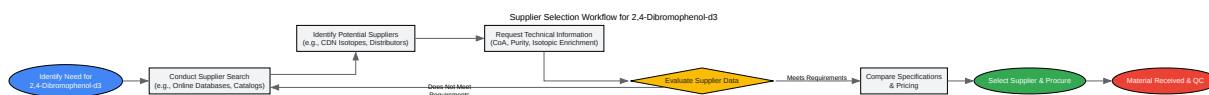
Quantification

- Generate a calibration curve by plotting the ratio of the peak area of the native 2,4-Dibromophenol to the peak area of the **2,4-Dibromophenol-d3** internal standard against the concentration of the native analyte in the calibration standards.
- Calculate the concentration of 2,4-Dibromophenol in the unknown samples by determining the area ratio of the native to the deuterated compound and using the calibration curve to find the corresponding concentration.

Visualizations

Supplier Selection Workflow

The following diagram illustrates the logical workflow for selecting a suitable commercial supplier for **2,4-Dibromophenol-d3**.



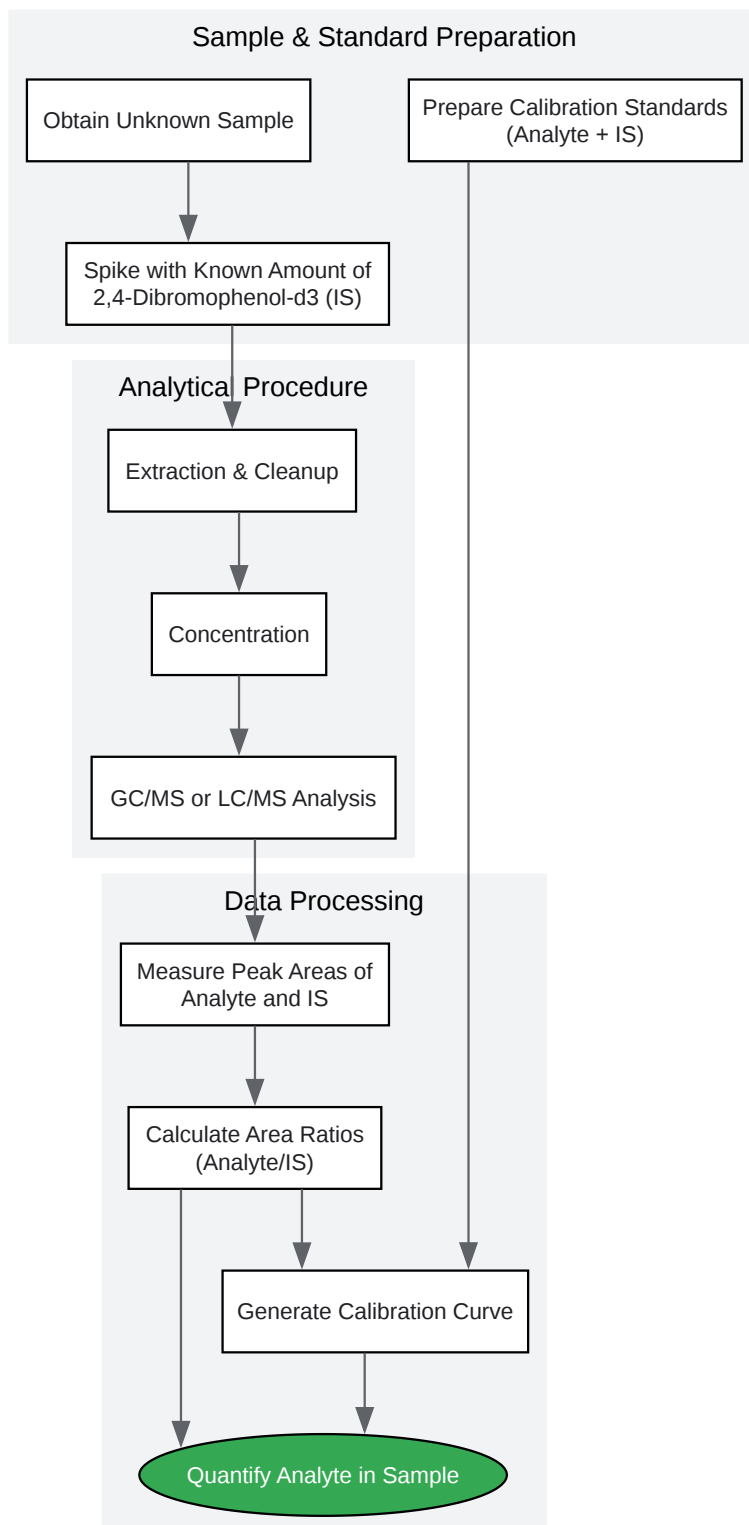
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Supplier Selection Workflow

Isotope Dilution Analysis Workflow

The following diagram outlines the key steps in a typical isotope dilution analysis using **2,4-Dibromophenol-d3** as an internal standard.

Isotope Dilution Analysis Workflow

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Isotope Dilution Workflow

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References

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